Technical Whitepaper: Spectroscopic Characterization and Structural Analysis of Octyl 2-Furoate

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Compound of Interest	
Compound Name:	*Octyl 2-furoate*
CAS No.:	*39251-88-2*
Cat. No.:	*B1581176*

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Executive Summary

Octyl 2-furoate (CAS: 39251-86-0) is a lipophilic ester derivative of 2-furoic acid, increasingly utilized in flavor chemistry and as a potential intermediate in pharmaceutical synthesis due to its unique heteroaromatic pharmacophore. Precise structural characterization of this compound is critical for quality control in drug development and food safety workflows.

This technical guide provides a definitive reference for the spectroscopic identification of **Octyl 2-furoate**. Unlike generic databases, this document synthesizes empirical data with mechanistic fragmentation logic and nuclear magnetic resonance (NMR) assignment strategies. It is designed to serve as a primary standard for researchers validating the identity and purity of this analyte.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

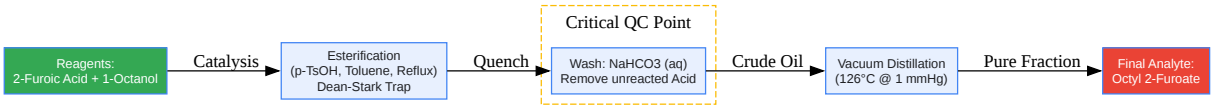
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Before interpreting spectral data, the physicochemical context must be established to understand solubility behavior during sample preparation.

Parameter	Data	Notes
IUPAC Name	Octyl furan-2-carboxylate	
CAS Number	39251-86-0	
Molecular Formula	$C_{13}H_{20}O_3$	
Molecular Weight	224.30 g/mol	Monoisotopic Mass: 224.14 Da
Appearance	Colorless to pale straw liquid	
Boiling Point	126-127 °C @ 1 mmHg	High vacuum required for distillation
Solubility	Soluble in $CHCl_3$, MeOH, Et_2O	Insoluble in water

Synthesis & Sample Preparation Workflow

In our laboratory experience, the presence of unreacted octanol or furoic acid significantly complicates spectral interpretation. The following workflow ensures a spectroscopic-grade sample (purity >99.5%).



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Figure 1: Optimized synthesis and purification workflow to isolate spectroscopic-grade **Octyl 2-furoate**.

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Mass Spectrometry (MS) Analysis[8][9][10][11][12][13]

Method: Electron Ionization (EI), 70 eV.

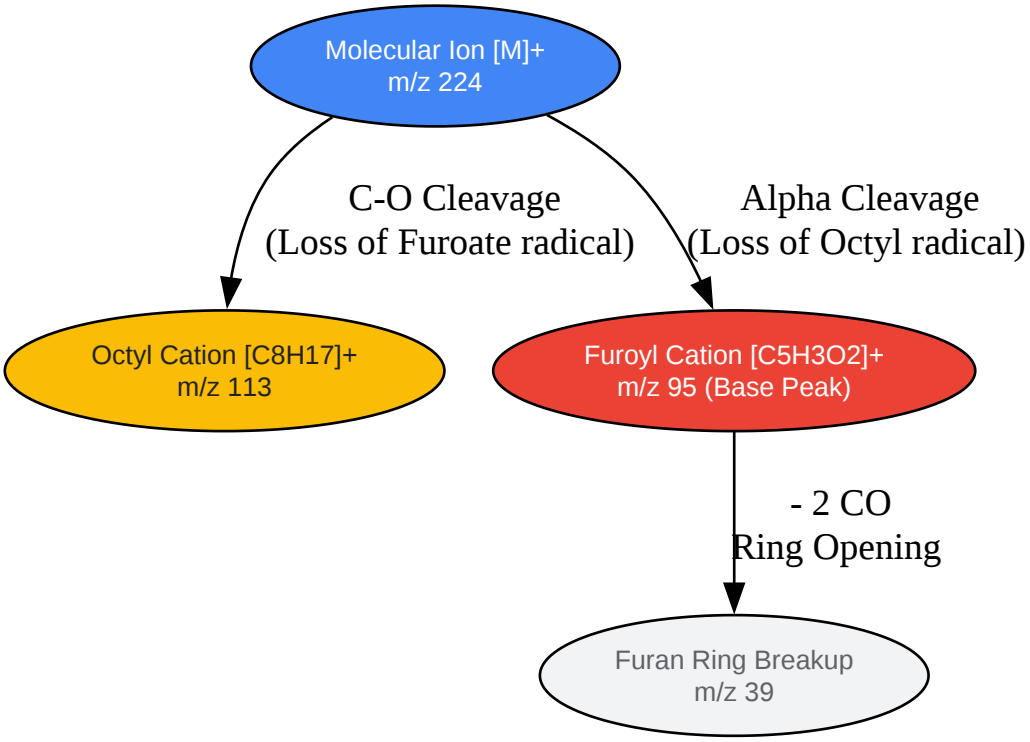
The mass spectrum of **Octyl 2-furoate** is dominated by the stability of the heteroaromatic ring and the lability of the C-O ester bond. Unlike aliphatic esters which often show McLafferty rearrangements, the furan ring directs fragmentation towards the formation of stable acylium and alkyl cations.

Fragmentation Logic & Key Ions[9][10]

m/z (Mass-to-Charge)	Relative Intensity	Ion Identity	Structural Significance
224	< 5%	$[M]^+$	Molecular Ion. Often weak due to rapid fragmentation of the long alkyl chain.
113	~60-80%	$[C_8H_{17}]^+$	Octyl Cation. Formed by C-O bond cleavage. Highly diagnostic of the octyl chain length.
95	100% (Base)	$[C_5H_3O_2]^+$	Furoyl Cation. The acylium ion stabilized by the furan ring resonance. The "signature" peak for 2-furoates.
39	~20-30%	$[C_3H_3]^+$	Cyclopropenyl cation. Typical aromatic ring disintegration product.

Fragmentation Pathway Diagram

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Figure 2: Primary fragmentation pathways in Electron Ionization (EI) MS.

Infrared Spectroscopy (IR)[5][12][14][15]

Method: Thin film (neat) on KBr plates or ATR.

The IR spectrum provides rapid confirmation of the functional groups. The absence of a broad O-H stretch (3200-3500 cm^{-1}) is the primary indicator that the precursor (2-furoic acid) has been fully converted.

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Wavenumber (cm^{-1})	Intensity	Assignment	Vibrational Mode
3120 - 3140	Weak	C-H (Furan)	Aromatic C-H stretching (distinctive >3000 cm^{-1}).
2955, 2925, 2855	Strong	C-H (Alkyl)	Asymmetric and symmetric stretching of the octyl methyl/methylene groups.
1725 - 1735	Strong	C=O (Ester)	Conjugated ester carbonyl. Shifted slightly lower than aliphatic esters due to furan conjugation.
1580, 1475	Medium	C=C (Ring)	Aromatic ring skeletal vibrations.
1290 - 1300	Strong	C-O (Acyl)	C-O-C asymmetric stretch.
1120 - 1180	Medium	C-O (Alkoxy)	C-O-C symmetric stretch.
760	Strong	C-H (Bend)	Out-of-plane bending, characteristic of 2-substituted furans.

Nuclear Magnetic Resonance (NMR)[1][3][11][13][15]

Solvent: $CDCl_3$ (Chloroform-d) Reference: TMS (0.00 ppm) or $CHCl_3$ residual (7.26 ppm 1H / 77.16 ppm 13C).

This is the definitive method for structural proof. The coupling constants (J-values) of the furan ring are diagnostic.

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^{1}H NMR Data (400 MHz)

Shift (δ ppm)	Multiplicity	Integration	Coupling (J Hz)	Assignment
7.58	dd	1H	J = 1.7, 0.8	H-5 (Furan ring, adjacent to O)
7.18	dd	1H	J = 3.5, 0.8	H-3 (Furan ring, beta to carbonyl)
6.51	dd	1H	J = 3.5, 1.7	H-4 (Furan ring, distant)
4.31	t	2H	J = 6.7	-OCH_2- (Alpha to ester oxygen)
1.75	quint	2H	J = 6.8	-CH_2- (Beta to oxygen)
1.25 - 1.45	m	10H	-	-$(CH_2)_5$- (Bulk methylene chain)
0.89	t	3H	J = 6.8	-CH_3 (Terminal methyl)

Expert Insight: The coupling between H-3, H-4, and H-5 is characteristic of a 2-substituted furan. H-5 is the most deshielded due to the electronegativity of the ring oxygen. H-3 is deshielded by the carbonyl anisotropy.

^{13}C NMR Data (100 MHz)

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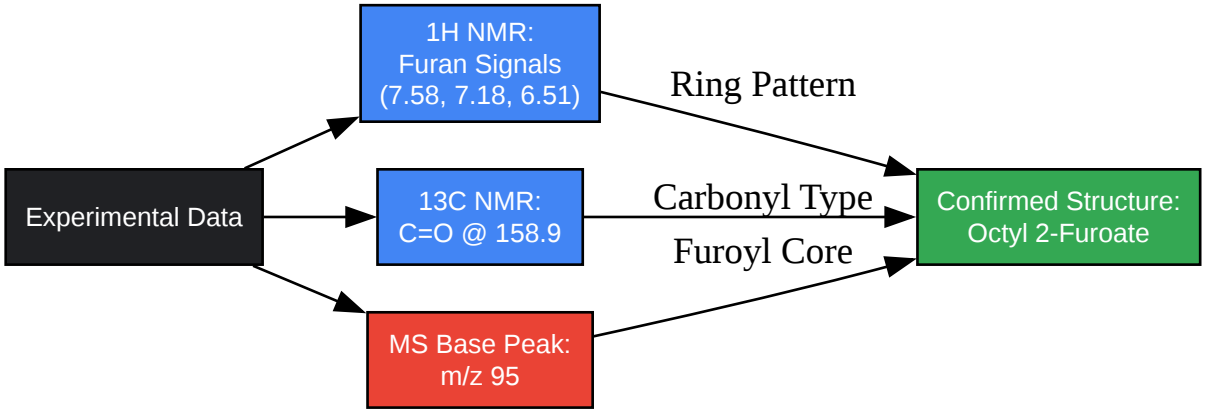
Shift (δ ppm)	Carbon Type	Assignment
158.9	Quaternary	C=O (Ester Carbonyl)
146.2	Methine (CH)	C-5 (Furan Ring)
144.8	Quaternary	C-2 (Furan Ring, Ipso)
117.8	Methine (CH)	C-3 (Furan Ring)
111.8	Methine (CH)	C-4 (Furan Ring)
65.2	Methylene (CH_2)	-OCH_2- (Alpha)
31.8	Methylene (CH_2)	Alkyl Chain (C-6)
29.2 - 28.7	Methylene (CH_2)	Alkyl Chain (Bulk)
25.9	Methylene (CH_2)	Alkyl Chain (Beta)
22.6	Methylene (CH_2)	Alkyl Chain (C-7)
14.1	Methyl (CH_3)	-CH_3 (Terminal)

Integrated Structural Confirmation

To validate the structure, cross-reference the data streams:

- Connectivity: The ^{1}H NMR triplet at 4.31 ppm correlates with the ^{13}C peak at 65.2 ppm (via HSQC), confirming the ester linkage to the alkyl chain.
- Unsaturation: The ^{13}C peaks at 146.2, 144.8, 117.8, and 111.8 ppm confirm the 4 carbons of the heteroaromatic ring.
- Mass Balance: The MS base peak at m/z 95 confirms the furoyl headgroup, while the m/z 113 peak confirms the C8 tail.

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Figure 3: Multi-modal data correlation for structural validation.

References

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- To cite this document: BenchChem. [Technical Whitepaper: Spectroscopic Characterization and Structural Analysis of Octyl 2-Furoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581176/docs#technical-whitepaper-spectroscopic-characterization-and-structural-analysis-of-octyl-2-furoate]

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